

# Personal protective equipment for handling Calcium L-lactate pentahydrate

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## Compound of Interest

Compound Name: Calcium L-lactate pentahydrate

Cat. No.: B8254734

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## Essential Safety and Handling Guide for Calcium L-lactate Pentahydrate

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Calcium L-lactate pentahydrate**. Adherence to these procedures is crucial for ensuring a safe laboratory environment.

**Calcium L-lactate pentahydrate** is generally considered to be of low hazard in typical industrial and laboratory settings.<sup>[1]</sup> However, it may cause eye, skin, and respiratory tract irritation.<sup>[1]</sup> Minimizing dust generation and accumulation is a key precaution.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safety during the handling of **Calcium L-lactate pentahydrate**.

Protection Type	Recommended Equipment	Standard References
Eye/Face Protection	Appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Skin Protection	Wear appropriate gloves to prevent skin exposure. Nitrile rubber gloves are a suitable option.[2]	-
Wear appropriate protective clothing to prevent skin contact.[1][3]	-	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded, if irritation is experienced, or when dusts are generated.[1][4]	OSHA 29 CFR 1910.134 or European Standard EN 149[1]

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.[1] Facilities should be equipped with an eyewash station and a safety shower.[1]
- Dust Control: Minimize dust generation and accumulation during handling.[1]
- Personal Hygiene: Avoid contact with skin and eyes.[1] Do not ingest or inhale.[1] Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the work area.[3]
- Storage: Store in a cool, dry place in a tightly closed original container.[3][5] Keep away from oxidizing materials.[1]

### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.[\[1\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If symptoms like coughing appear, get medical aid.[\[1\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek medical attention.[\[1\]](#)

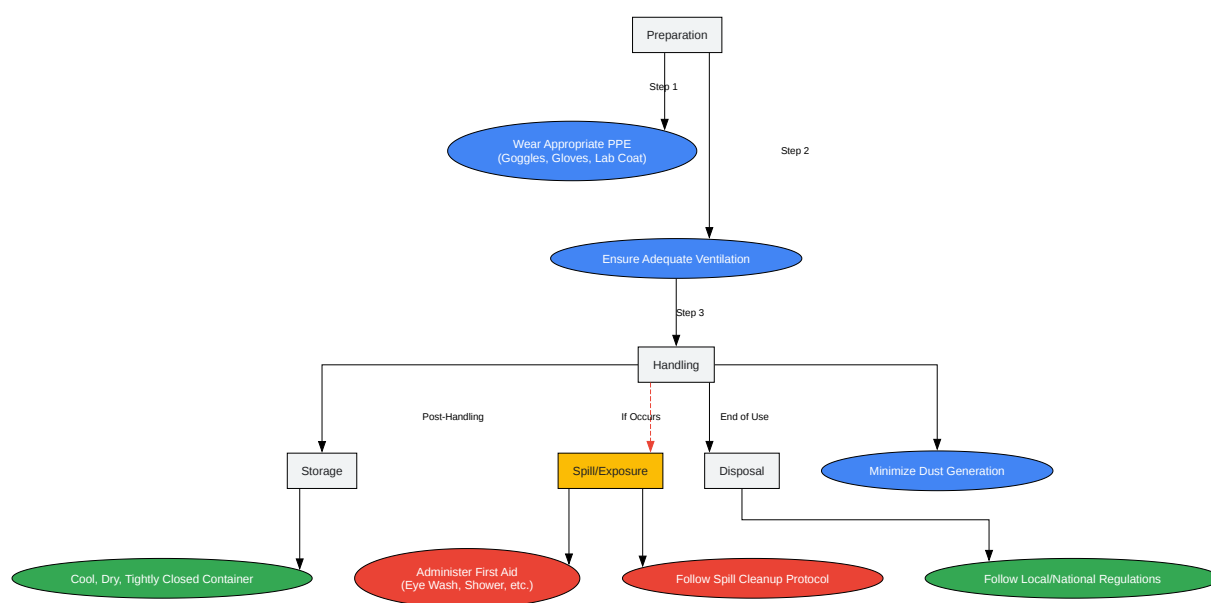
#### Spill Response:

- Containment: For spills, vacuum or sweep up the material and place it into a suitable disposal container.[\[1\]](#)
- Cleaning: Clean up spills immediately, observing precautions in the Protective Equipment section.[\[1\]](#) Avoid generating dusty conditions and ensure ventilation.[\[1\]](#)

#### Disposal Plan:

- Regulatory Compliance: Dispose of waste material in accordance with national and local regulations.
- Container Disposal: Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.
- Environmental Protection: Prevent the product from entering drains.

## Workflow for Safe Handling of Calcium L-lactate Pentahydrate



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Caption: Workflow for the safe handling of **Calcium L-lactate pentahydrate**.

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## References

- 1. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 2. [s3-us-west-2.amazonaws.com](https://s3-us-west-2.amazonaws.com) [[s3-us-west-2.amazonaws.com](https://s3-us-west-2.amazonaws.com)]
- 3. [musashino.com](https://musashino.com) [[musashino.com](https://musashino.com)]
- 4. [materie-prime.farmalabor.it](https://materie-prime.farmalabor.it) [[materie-prime.farmalabor.it](https://materie-prime.farmalabor.it)]
- 5. [pccarx.com](https://pccarx.com) [[pccarx.com](https://pccarx.com)]
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